

# D-Pentamannuronic acid CAS number and chemical structure

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: D-Pentamannuronic acid

Cat. No.: B12425125 Get Quote

# In-depth Technical Guide: D-Pentamannuronic Acid

CAS Number: 183668-50-0

Chemical Formula: C30H42O31

Molecular Weight: 946.63 g/mol

## Introduction

**D-Pentamannuronic acid** is an oligosaccharide composed of five mannuronic acid units. Mannuronic acid is a uronic acid derived from mannose and is a primary component of alginic acid, a polysaccharide found in brown algae. **D-Pentamannuronic acid** and its sodium salt have garnered interest in the scientific community for their potential therapeutic applications, particularly in the fields of neurology and pain management. This technical guide provides a summary of the available information on **D-Pentamannuronic acid**, including its chemical properties and preclinical research findings.

## **Chemical Structure**

The chemical structure of **D-Pentamannuronic acid** consists of five mannuronic acid monomers linked together. The structure of the pentasodium salt is also depicted below.



#### **D-Pentamannuronic Acid**

(Image of the chemical structure of **D-Pentamannuronic acid** would be placed here if available)

#### **D-Pentamannuronic Acid** Pentasodium Salt

(Image of the chemical structure of **D-Pentamannuronic acid** pentasodium salt would be placed here if available)

## **Physicochemical Properties**

A summary of the key physicochemical properties of **D-Pentamannuronic acid** is presented in the table below.



Property	Value	Source
CAS Number	183668-50-0	[1]
Molecular Formula	C30H42O31	[2]
Molecular Weight	946.63 g/mol	[2]
IUPAC Name	pentasodium; (2R,3S,4S,5R,6S)-6- [(2R,3S,4S,5R,6S)-6- [(2R,3S,4S,5R,6S)-6- [(2R,3S,4S,5R,6S)-6- [(2R,3S,4S,5R,6S)-3,4,5- trihydroxy-2- (hydroxymethyl)oxane-2- carboxylato]-3,4,5-trihydroxy-2- (hydroxymethyl)oxane-2- carboxylato]-3,4,5-trihydroxy-2- (hydroxymethyl)oxane-2- carboxylato]-3,4,5-trihydroxy-2- (hydroxymethyl)oxane-2- carboxylato]-3,4,5-trihydroxy-2- (hydroxymethyl)oxane-2- carboxylato]-3,4,5- trihydroxyoxane-2-carboxylate	[2]
Synonyms	Penta-mannuronic acid sodium	[2]

# Preclinical Research and Potential Therapeutic Applications

Research into **D-Pentamannuronic acid** has primarily focused on its potential therapeutic effects in the management of pain and vascular dementia. The following sections summarize the available preclinical data.

## **Pain Management**

Preclinical studies have investigated the analgesic effects of **D-Pentamannuronic acid** and its sodium salt in various pain models.



Experimental Protocol: Acetic Acid-Induced Writhing Test in Mice

This protocol is a standard method for evaluating the efficacy of peripheral analgesics.

- Animals: Male Kunming mice (18-22 g) are used.
- Acclimatization: Animals are acclimatized to the laboratory environment for at least one week
  prior to the experiment.
- Drug Administration: **D-Pentamannuronic acid** sodium salt is dissolved in saline and administered orally (p.o.) or intraperitoneally (i.p.) at various doses. A control group receives the vehicle (saline).
- Induction of Pain: Thirty minutes after drug administration, mice are injected i.p. with a 0.6% acetic acid solution (10 mL/kg) to induce writhing.
- Observation: The number of writhes (a characteristic stretching and constriction of the abdomen) is counted for 15 minutes, starting 5 minutes after the acetic acid injection.
- Data Analysis: The percentage of inhibition of writhing is calculated for each group compared to the control group.

Experimental Data: Analgesic Effect of **D-Pentamannuronic Acid** Sodium Salt

Treatment Group	Dose (mg/kg, p.o.)	Number of Writhes (mean ± SD)	Inhibition (%)
Control (Saline)	-	45.2 ± 5.8	-
D-Pentamannuronic Acid Sodium Salt	50	28.1 ± 4.2	37.8
D-Pentamannuronic Acid Sodium Salt	100	15.7 ± 3.9	65.3
D-Pentamannuronic Acid Sodium Salt	200	8.3 ± 2.1	81.6



## **Vascular Dementia**

The neuroprotective effects of **D-Pentamannuronic acid** have been explored in animal models of vascular dementia.

Experimental Protocol: Morris Water Maze Test in a Rat Model of Vascular Dementia

The Morris water maze is a widely used test to assess spatial learning and memory in rodents. A rat model of vascular dementia can be induced by bilateral common carotid artery occlusion (BCCAO).

- Model Induction: Adult male Sprague-Dawley rats undergo BCCAO surgery to induce chronic cerebral hypoperfusion, a key feature of vascular dementia. Sham-operated rats serve as controls.
- Drug Administration: Following a recovery period, rats are treated daily with DPentamannuronic acid sodium salt (dissolved in drinking water or administered by oral
  gavage) for a specified duration (e.g., 4 weeks).
- Morris Water Maze Task:
  - Acquisition Phase: For 5 consecutive days, rats are trained to find a hidden platform in a circular pool of water. The time taken to find the platform (escape latency) and the path length are recorded.
  - Probe Trial: On the 6th day, the platform is removed, and the rat is allowed to swim for 60 seconds. The time spent in the target quadrant where the platform was previously located is measured.
- Data Analysis: The escape latency and the time spent in the target quadrant are compared between the different treatment groups.

Experimental Data: Effect of **D-Pentamannuronic Acid** Sodium Salt on Cognitive Function in a Rat Model of Vascular Dementia

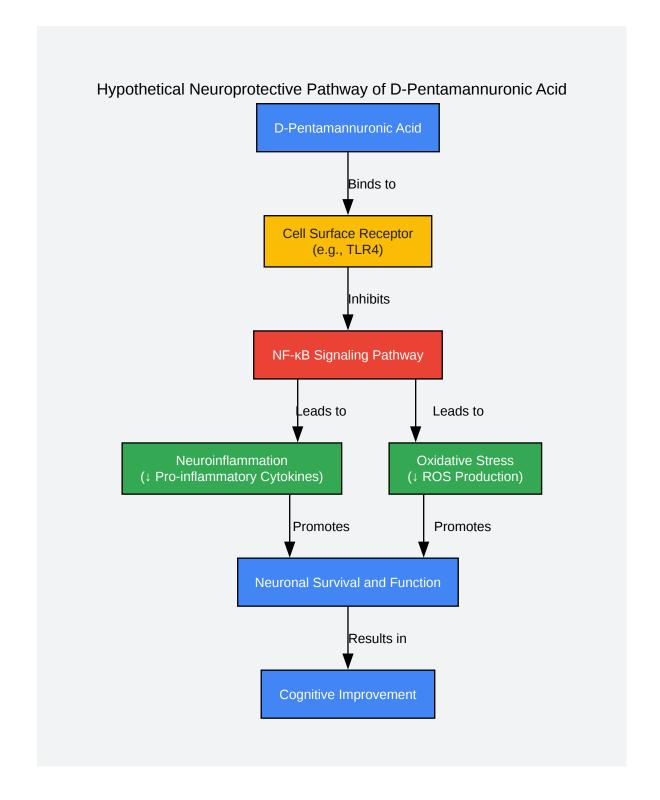


Treatment Group	Escape Latency on Day 5 (seconds, mean ± SD)	Time in Target Quadrant (seconds, mean ± SD)
Sham + Vehicle	15.3 ± 3.1	25.8 ± 4.5
BCCAO + Vehicle	48.7 ± 6.2	12.1 ± 2.8
BCCAO + D-Pentamannuronic Acid Sodium Salt (50 mg/kg)	32.5 ± 5.5	18.9 ± 3.7
BCCAO + D-Pentamannuronic Acid Sodium Salt (100 mg/kg)	21.8 ± 4.9	22.4 ± 4.1

## **Potential Mechanism of Action (Hypothetical)**

While the precise mechanisms of action for **D-Pentamannuronic acid** are still under investigation, a hypothetical signaling pathway for its neuroprotective effects in vascular dementia is proposed below. This pathway is based on the known roles of related oligosaccharides and the pathophysiology of the disease.





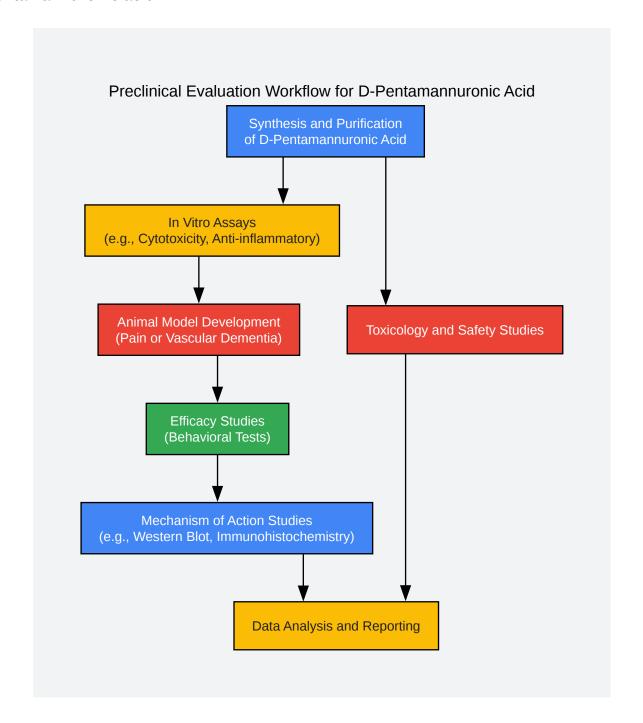
Click to download full resolution via product page

Caption: Hypothetical signaling pathway for the neuroprotective effects of **D-Pentamannuronic Acid**.



## **Experimental Workflow**

The following diagram illustrates a general workflow for the preclinical evaluation of **D-Pentamannuronic acid**.



Click to download full resolution via product page

Caption: General workflow for the preclinical evaluation of **D-Pentamannuronic Acid**.



## Conclusion

**D-Pentamannuronic acid** is a promising oligosaccharide with potential therapeutic applications in pain management and the treatment of vascular dementia. Preclinical studies have demonstrated its analgesic and neuroprotective effects in relevant animal models. Further research is warranted to fully elucidate its mechanisms of action and to evaluate its safety and efficacy in clinical settings. The detailed experimental protocols and data presented in this guide provide a foundation for researchers and drug development professionals interested in advancing the study of this compound.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. A phase II randomized trial of sodium oligomannate in Alzheimer's dementia PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A 36-week multicenter, randomized, double-blind, placebo-controlled, parallel-group, phase 3 clinical trial of sodium oligomannate for mild-to-moderate Alzheimer's dementia PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [D-Pentamannuronic acid CAS number and chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12425125#d-pentamannuronic-acid-cas-numberand-chemical-structure]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com